

Streptoverticillium roseoverticillatum: A Comprehensive Technical Guide to Resorcinomycin A Production

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Compound of Interest

Compound Name: *Resorcinomycin A*

Cat. No.: *B1211753*

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Abstract

This technical guide provides an in-depth overview of *Streptoverticillium roseoverticillatum* as a source of the bioactive compound **Resorcinomycin A**. The document details the biosynthesis of **Resorcinomycin A**, experimental protocols for the cultivation of the producing organism, and the extraction, purification, and biological characterization of the compound. Particular emphasis is placed on its established anti-mycobacterial properties. While the potential for anticancer activity is of interest for natural products, current publicly available data for **Resorcinomycin A** is limited in this regard. This guide aims to be a valuable resource for researchers interested in the exploration and development of **Resorcinomycin A** for therapeutic applications.

Introduction

Resorcinomycin A is a dipeptide antibiotic produced by the actinomycete *Streptoverticillium roseoverticillatum*.^[1] It is a water-soluble, amphoteric substance characterized by a nonproteinogenic amino acid, (S)-2-(3,5-dihydroxy-4-isopropylphenyl)-2-guanidinoacetic acid, linked to glycine.^{[2][3]} First isolated and characterized in 1989, **Resorcinomycin A** has demonstrated notable activity against mycobacterial species.^{[1][4]} This guide provides a technical overview of the production, isolation, and biological activity of **Resorcinomycin A**.

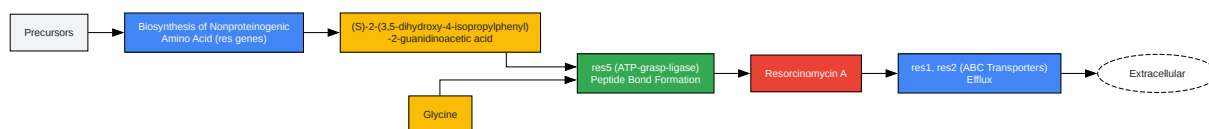
Chemical Structure of **Resorcinomycin A**

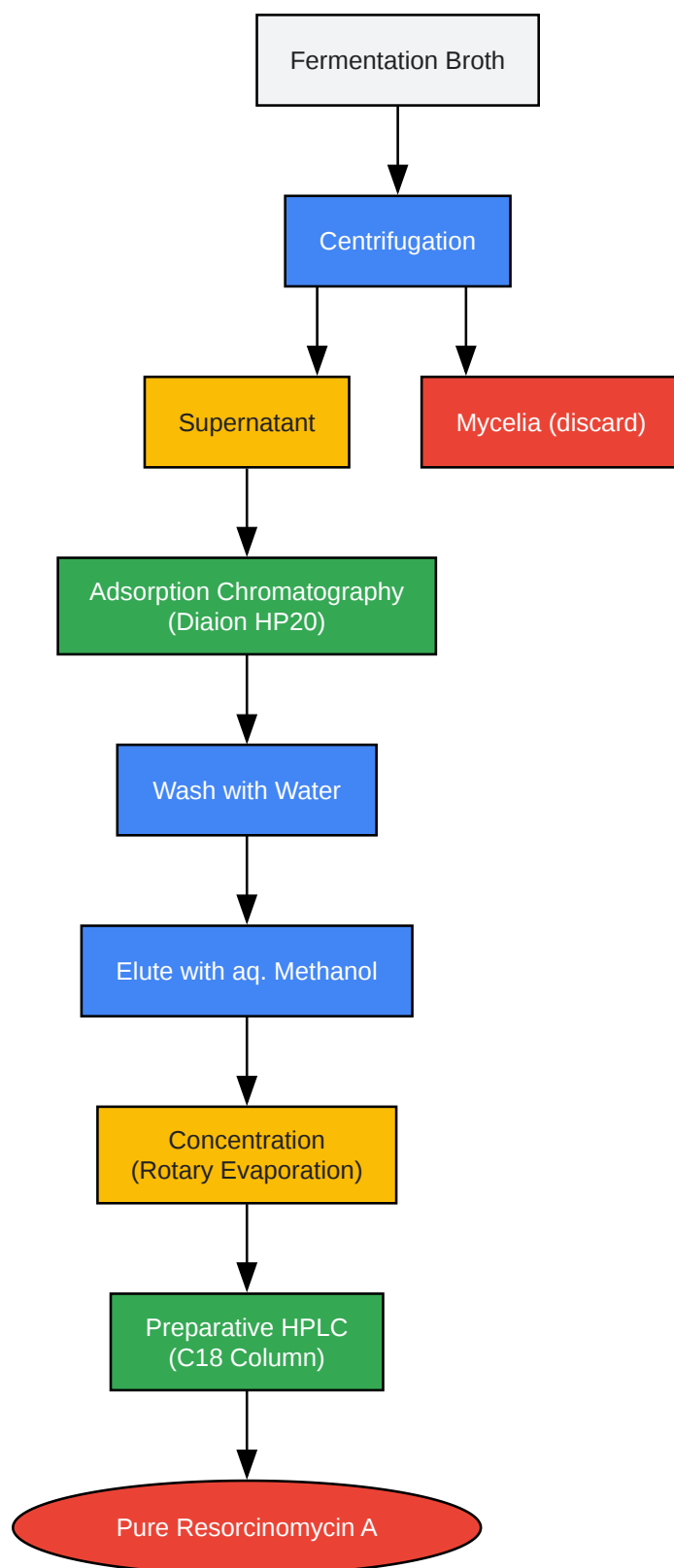
Compound Name	Molecular Formula	Molecular Weight	IUPAC Name
Resorcinomycin A	C ₁₄ H ₂₀ N ₄ O ₅	324.33 g/mol	2-[[[(2S)-2-(diaminomethylideneamino)-2-(3,5-dihydroxy-4-propan-2-ylphenyl)acetyl]amino]acetic acid

Biosynthesis of Resorcinomycin A

The biosynthetic gene cluster for **Resorcinomycin A** has been identified in *Streptoverticillium roseoverticillatum*.^{[2][3]} The synthesis of **Resorcinomycin A** involves a key enzyme, an ATP-grasp-ligase encoded by the *res5* gene, which is proposed to catalyze the peptide bond formation between (S)-2-(3,5-dihydroxy-4-isopropylphenyl)-2-guanidinoacetic acid and glycine.^{[2][3]} Studies involving the deletion of the *res5* gene resulted in the loss of **Resorcinomycin A** production and the accumulation of the nonproteinogenic amino acid precursor.^[2] The gene cluster also contains two ABC transporter genes, *res1* and *res2*, which are believed to be involved in the efflux of **Resorcinomycin A** from the cell.^[3]

While the exact functions of all genes in the cluster are not fully elucidated, a proposed pathway involves the synthesis of the nonproteinogenic amino acid precursor, followed by the ATP-grasp-ligase mediated peptide bond formation with glycine.





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